

# Application Note: FTIR Peak Identification of Adipic Acid Monoethyl Ester

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## Compound of Interest

Compound Name: *Adipic acid monoethyl ester*

Cat. No.: *B1208492*

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## Abstract

This application note provides a detailed protocol for the identification and analysis of **Adipic Acid Monoethyl Ester** using Fourier Transform Infrared (FTIR) spectroscopy. It includes a comprehensive table of characteristic vibrational peaks and a step-by-step experimental workflow. This document is intended to guide researchers in the qualitative analysis of this compound, which is relevant in various chemical and pharmaceutical synthesis processes.

## Introduction

**Adipic acid monoethyl ester** is a derivative of adipic acid, a dicarboxylic acid, and ethanol. It serves as a versatile intermediate in organic synthesis. FTIR spectroscopy is a powerful, non-destructive technique for identifying functional groups within a molecule. By measuring the absorption of infrared radiation at specific wavenumbers, a unique spectral fingerprint of the compound can be obtained. This note outlines the expected FTIR absorption bands for **adipic acid monoethyl ester** and provides a standardized protocol for sample analysis.

## Data Presentation: FTIR Peak Identification

The FTIR spectrum of **adipic acid monoethyl ester** is characterized by the presence of both a carboxylic acid and an ester functional group. The principal absorption peaks, their

corresponding vibrational modes, and intensities are summarized in the table below. This data is compiled from established spectral databases and literature.

| Wavenumber<br>(cm <sup>-1</sup> ) | Intensity     | Vibrational<br>Assignment   | Functional Group          |
|-----------------------------------|---------------|-----------------------------|---------------------------|
| ~3300-2500                        | Broad, Strong | O-H stretch                 | Carboxylic Acid           |
| ~2950                             | Medium-Strong | C-H stretch<br>(asymmetric) | Alkane (CH <sub>2</sub> ) |
| ~2870                             | Medium        | C-H stretch<br>(symmetric)  | Alkane (CH <sub>2</sub> ) |
| ~1735                             | Strong        | C=O stretch                 | Ester                     |
| ~1710                             | Strong        | C=O stretch                 | Carboxylic Acid           |
| ~1465                             | Medium        | C-H bend (scissoring)       | Alkane (CH <sub>2</sub> ) |
| ~1415                             | Medium, Broad | O-H bend                    | Carboxylic Acid           |
| ~1280                             | Strong        | C-O stretch                 | Ester                     |
| ~1180                             | Strong        | C-O stretch                 | Carboxylic Acid           |
| ~930                              | Broad, Medium | O-H bend (out-of-<br>plane) | Carboxylic Acid           |

## Experimental Protocol

This protocol details the necessary steps for acquiring an FTIR spectrum of **adipic acid monoethyl ester**. Given its low melting point (approximately 27-29°C), the sample can be analyzed as either a liquid or a thin film.

### 1. Materials and Equipment:

- FTIR Spectrometer (e.g., with a DTGS detector)
- Attenuated Total Reflectance (ATR) accessory with a diamond or zinc selenide crystal, or alternatively, salt plates (NaCl or KBr) for transmission measurements.

- **Adipic Acid Monoethyl Ester** sample
- Spatula
- Pipette or dropper
- Solvent for cleaning (e.g., isopropanol or acetone)
- Lint-free wipes

## 2. Sample Preparation:

Two primary methods are suitable for the analysis of **adipic acid monoethyl ester**:

- Attenuated Total Reflectance (ATR) Method (Recommended):
  - Ensure the ATR crystal is clean and free of any residues.
  - Record a background spectrum of the clean, empty ATR crystal.
  - Place a small amount of the **adipic acid monoethyl ester** sample directly onto the center of the ATR crystal. If the sample is solid at room temperature, it can be gently warmed to its melting point and then applied as a liquid.
  - Ensure good contact between the sample and the crystal surface.
- Transmission Method (Thin Film):
  - If using salt plates, ensure they are clean and dry.
  - Place one or two drops of the molten **adipic acid monoethyl ester** onto one salt plate.
  - Carefully place the second salt plate on top, spreading the sample into a thin, uniform film. Avoid air bubbles.
  - Mount the salt plate assembly in the spectrometer's sample holder.
  - Record a background spectrum with the empty salt plates in the beam path.

### 3. Data Acquisition:

- Place the prepared sample into the FTIR spectrometer's sample compartment.
- Configure the data collection parameters. Typical settings are:
  - Spectral Range:  $4000\text{ cm}^{-1}$  to  $400\text{ cm}^{-1}$
  - Resolution:  $4\text{ cm}^{-1}$
  - Number of Scans: 16-32 (to improve signal-to-noise ratio)
- Initiate the sample scan.
- After data acquisition, process the spectrum by performing a background subtraction.

### 4. Data Analysis:

- Identify the prominent absorption peaks in the resulting spectrum.
- Compare the wavenumbers of these peaks with the reference data provided in the table above to confirm the presence of the characteristic functional groups of **adipic acid monoethyl ester**.

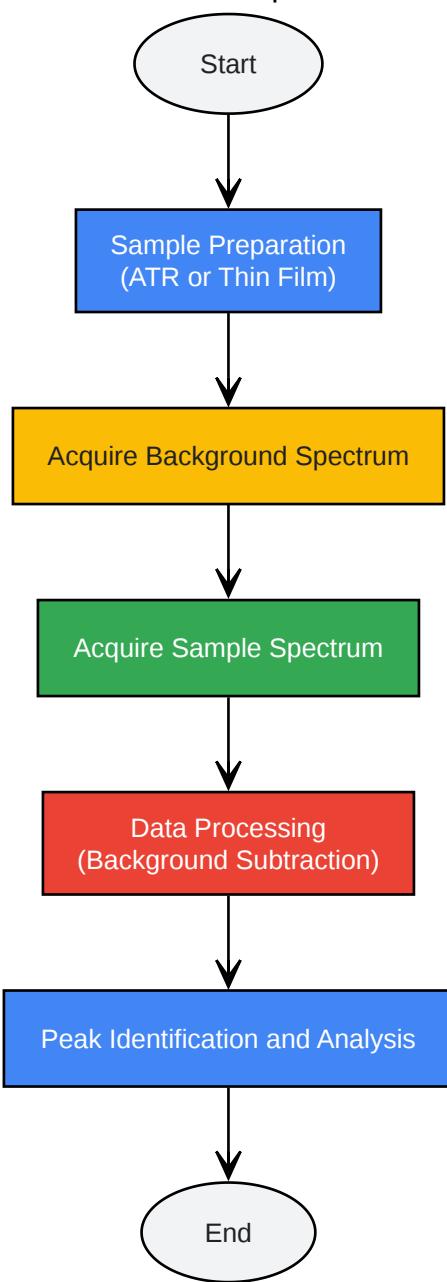
### 5. Cleaning:

- Thoroughly clean the ATR crystal or salt plates with a suitable solvent and lint-free wipes to prevent cross-contamination of subsequent samples.

## Mandatory Visualization

The following diagram illustrates the logical workflow for the FTIR analysis of **adipic acid monoethyl ester**.

## FTIR Analysis Workflow for Adipic Acid Monoethyl Ester

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